

Introduction: A Strategic Approach to Molecular Architecture

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Compound of Interest

Compound Name: Ethyl 4-(4-acetylphenyl)benzoate

CAS No.: 119838-61-8

Cat. No.: B1602115

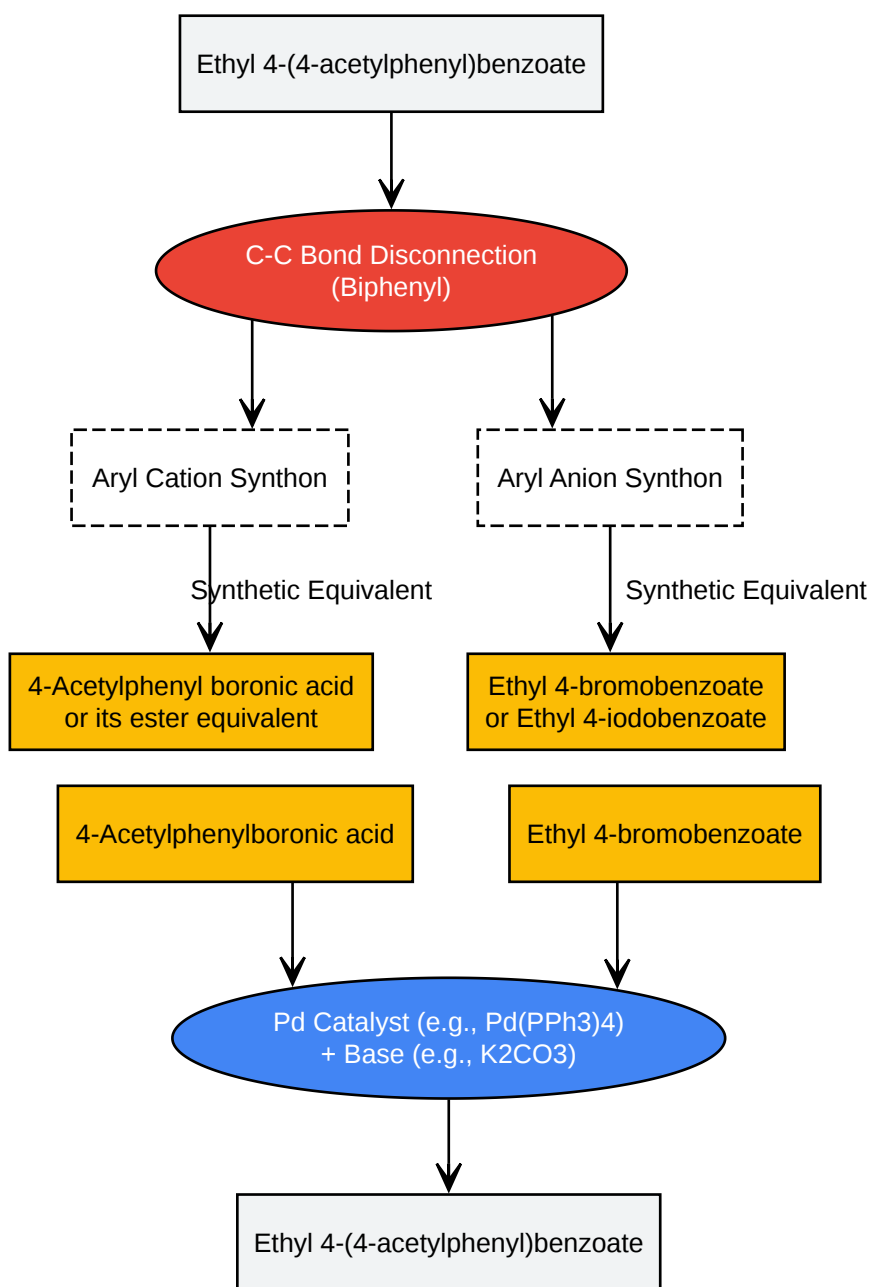
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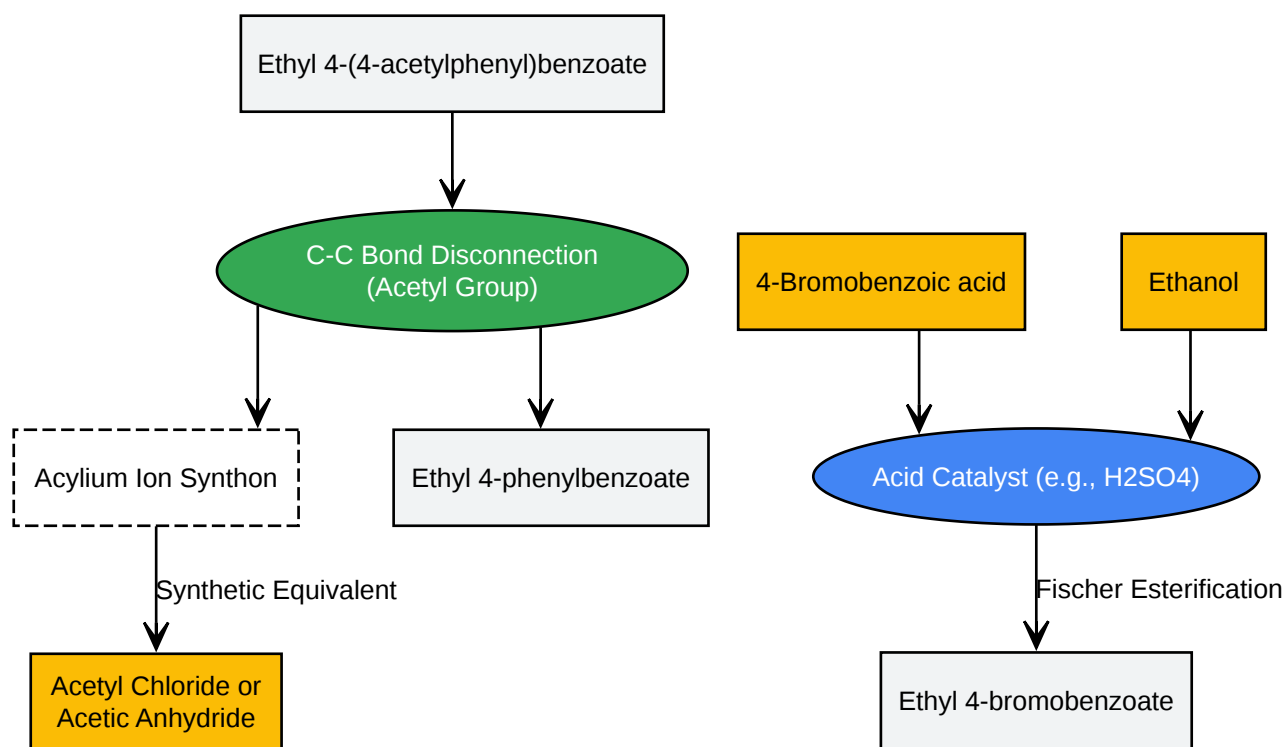
In the landscape of modern organic synthesis, the ability to deconstruct a complex molecule into simpler, commercially available starting materials is a paramount skill. This process, known as retrosynthetic analysis, is both an art and a science, requiring a deep understanding of chemical reactivity and a strategic mindset. This guide provides a comprehensive exploration of the retrosynthetic analysis of **Ethyl 4-(4-acetylphenyl)benzoate**, a molecule of interest in materials science and medicinal chemistry. We will dissect its structure, propose logical disconnection pathways, and provide detailed, field-proven synthetic protocols.

The target molecule, **Ethyl 4-(4-acetylphenyl)benzoate**, possesses a biphenyl core, an ester functional group, and a ketone. This combination of features presents several strategic opportunities for disconnection, primarily centered around the formation of the C-C bond linking the two phenyl rings and the C-O bond of the ester.

Disconnection Strategies: Unraveling the Biphenyl Core

The most logical and strategically sound approach to the synthesis of **Ethyl 4-(4-acetylphenyl)benzoate** involves the disconnection of the biphenyl C-C bond. This leads to two key synthons, which can be traced back to readily available starting materials.





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com